

Essential Safety and Logistics for Handling ITI-214

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ITI-214

Cat. No.: B560036

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Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **ITI-214** was not publicly available at the time of this writing. The following guidance is based on general best practices for handling potent, solid-phase pharmaceutical research compounds. Researchers, scientists, and drug development professionals should always consult the compound-specific SDS provided by the manufacturer before any handling, storage, or disposal activities. The information below is intended to supplement, not replace, a formal risk assessment and the specific instructions from the supplier.

ITI-214 is a potent phosphodiesterase 1 (PDE1) inhibitor. As with any potent, biologically active compound, proper handling procedures are crucial to ensure personnel safety and prevent contamination. The following sections provide essential, immediate safety and logistical information for the operational use and disposal of **ITI-214** in a laboratory setting.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **ITI-214** in its solid form and when preparing solutions.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses	Nitrile gloves	Laboratory coat	Not generally required
Weighing (Solid)	Safety goggles or face shield	Double nitrile gloves	Disposable gown over lab coat	NIOSH-approved respirator (e.g., N95)
Solution Preparation	Chemical splash goggles	Double nitrile gloves	Chemical-resistant apron or gown	In a certified chemical fume hood
Waste Disposal	Chemical splash goggles	Heavy-duty nitrile gloves	Chemical-resistant apron or gown	In a certified chemical fume hood

Experimental Protocols for Safe Handling

1. Receiving and Unpacking

- Upon receipt, visually inspect the external packaging for any signs of damage or leakage.
- Wear appropriate PPE (safety glasses, lab coat, and nitrile gloves) before opening the secondary container.
- Verify the container label matches the order information.
- Store the compound according to the manufacturer's instructions, typically at -20°C for long-term stability.

2. Weighing the Compound

- Weighing of potent compounds should be performed in a containment device such as a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Don appropriate PPE, including a disposable gown, double gloves, and a respirator.

- Use dedicated spatulas and weigh boats. Clean all equipment thoroughly after use.
- Handle the compound gently to avoid creating airborne dust.

3. Solution Preparation

- All solution preparation should be conducted within a certified chemical fume hood.
- Wear chemical splash goggles, a chemical-resistant apron or gown, and double nitrile gloves.
- Use a validated solvent for dissolution, as indicated by the supplier or relevant literature.
- Add the solvent to the vessel containing the pre-weighed **ITI-214** to minimize dust generation.
- Ensure the container is securely capped before removing it from the fume hood.

Disposal Plan

1. Waste Segregation

- All materials that come into direct contact with **ITI-214** (e.g., weigh boats, pipette tips, gloves, gowns) should be considered hazardous waste.
- Segregate solid waste from liquid waste.

2. Solid Waste Disposal

- Collect all contaminated solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- This includes used PPE, weighing papers, and any contaminated labware.

3. Liquid Waste Disposal

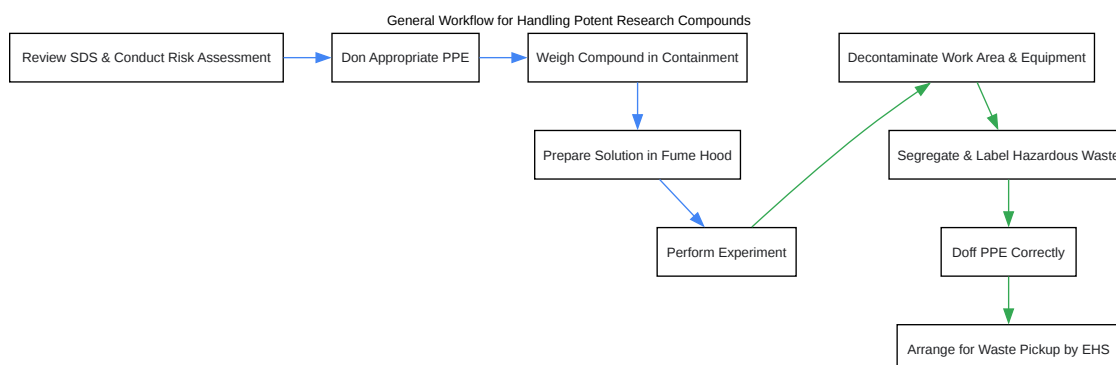
- Collect all solutions containing **ITI-214** and any solvent used for rinsing contaminated glassware in a clearly labeled, sealed, and chemical-resistant hazardous waste container.

- Do not mix with other chemical waste streams unless compatibility has been confirmed.

4. Final Disposal

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Workflow for Handling Potent Compounds



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Caption: General workflow for handling potent research compounds.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com